

# Physicochemical Properties of Disperse Blue 165:1: A Technical Guide

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## Compound of Interest

Compound Name: *Disperse blue 165:1*

Cat. No.: *B8796714*

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**Disperse Blue 165:1** is a monoazo disperse dye recognized for its bright blue hue. It is utilized in various industrial applications, including the dyeing of synthetic fibers. This technical guide provides a comprehensive overview of the core physicochemical properties of **Disperse Blue 165:1** (CAS No. 86836-00-2), presenting available quantitative data, outlining experimental protocols for property determination, and illustrating key processes through detailed diagrams.

## Core Physicochemical Data

A summary of the fundamental physicochemical properties of **Disperse Blue 165:1** is presented below. It is important to distinguish this dye from the structurally different "Disperse Blue 165" (CAS No. 41642-51-7).

Property	Value	Reference
CAS Number	86836-00-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>19</sub> H <sub>19</sub> N <sub>7</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	425.39806 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Dark blue powder	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	698.9 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	376.5 °C	<a href="#">[1]</a>
Density	1.37 g/cm <sup>3</sup>	<a href="#">[1]</a>
Melting Point	Not Available	<a href="#">[1]</a>
Solubility	Not Available	<a href="#">[1]</a> <a href="#">[5]</a>
Partition Coefficient (logP)	Not Available	<a href="#">[5]</a>
Maximum Absorption (λ <sub>max</sub> )	Not Available	

## Synthesis of Disperse Blue 165:1

The synthesis of **Disperse Blue 165:1** is a multi-step process involving diazotization, azo coupling, and a subsequent cyanation reaction.[\[2\]](#)[\[4\]](#)

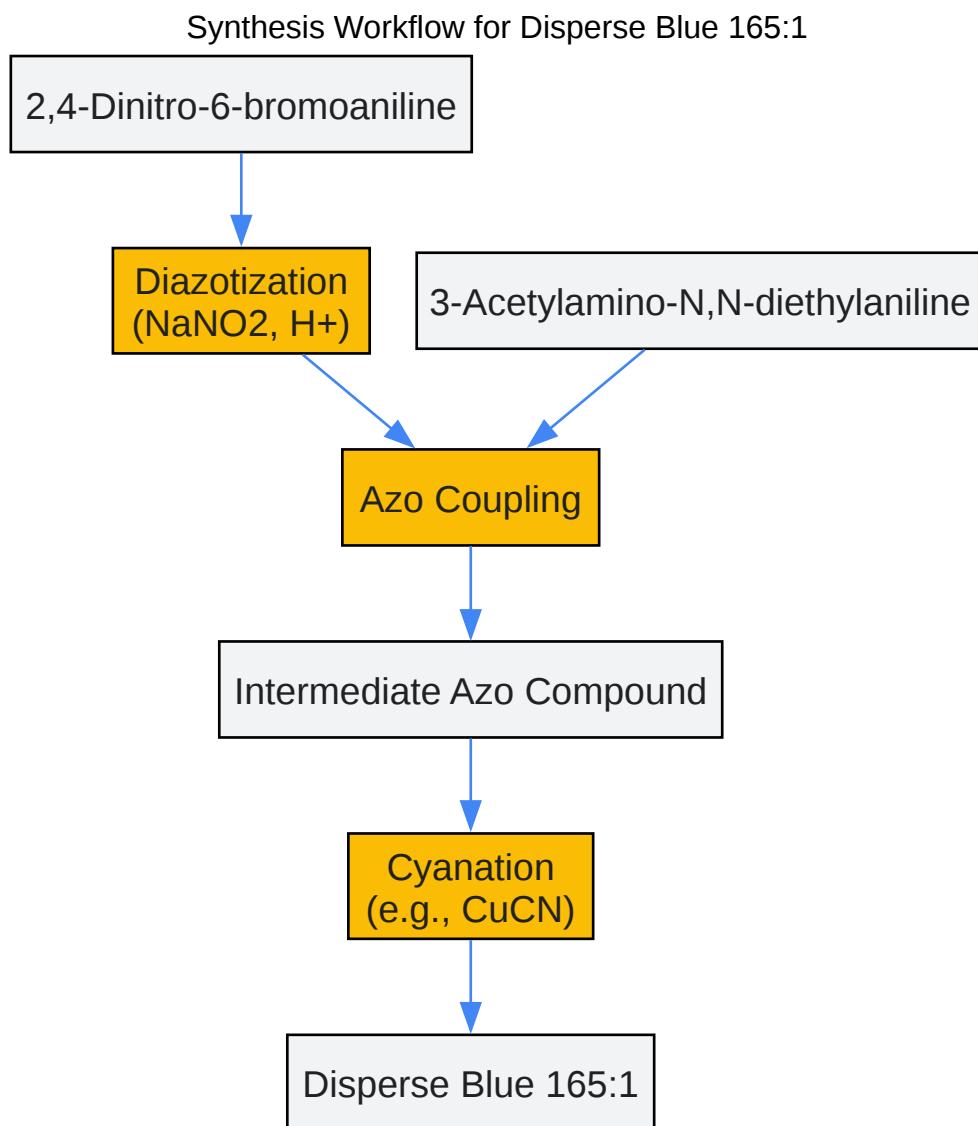
## Experimental Protocol: General Synthesis

A generalized laboratory-scale synthesis protocol is as follows:

- Diazotization of 2,4-Dinitro-6-bromoaniline:
  - Suspend 2,4-Dinitro-6-bromoaniline in a suitable acidic medium (e.g., a mixture of sulfuric and acetic acid).
  - Cool the suspension to 0-5 °C in an ice bath with continuous stirring.
  - Slowly add a solution of sodium nitrite (NaNO<sub>2</sub>) in cold water to the cooled amine suspension to form the diazonium salt. Maintain the temperature strictly between 0-5 °C.

- Azo Coupling with 3-Acetylamino-N,N-diethylaniline:
  - In a separate vessel, dissolve 3-Acetylamino-N,N-diethylaniline in an appropriate solvent.
  - Cool the solution of the coupling component to 0-5 °C.
  - Slowly add the freshly prepared diazonium salt solution to the cooled coupling component solution with vigorous stirring. An intensely colored precipitate will form.
  - Continue stirring the reaction mixture in the ice bath for a sufficient duration to ensure the completion of the coupling reaction.
- Cyanation:
  - Isolate the intermediate azo compound by filtration and wash it with cold water.
  - The bromine atom on the dinitrophenyl ring is then replaced by a cyano group. This is typically achieved by reacting the intermediate with a cyanide source, such as cuprous cyanide, in a suitable solvent.
- Isolation and Purification:
  - Upon completion of the cyanation reaction, the final product is isolated by filtration.
  - The crude product is then washed, ground, and dried to yield **Disperse Blue 165:1**.

## Synthesis Workflow



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#### Synthesis Workflow for **Disperse Blue 165:1**

## Determination of Physicochemical Properties: Experimental Protocols

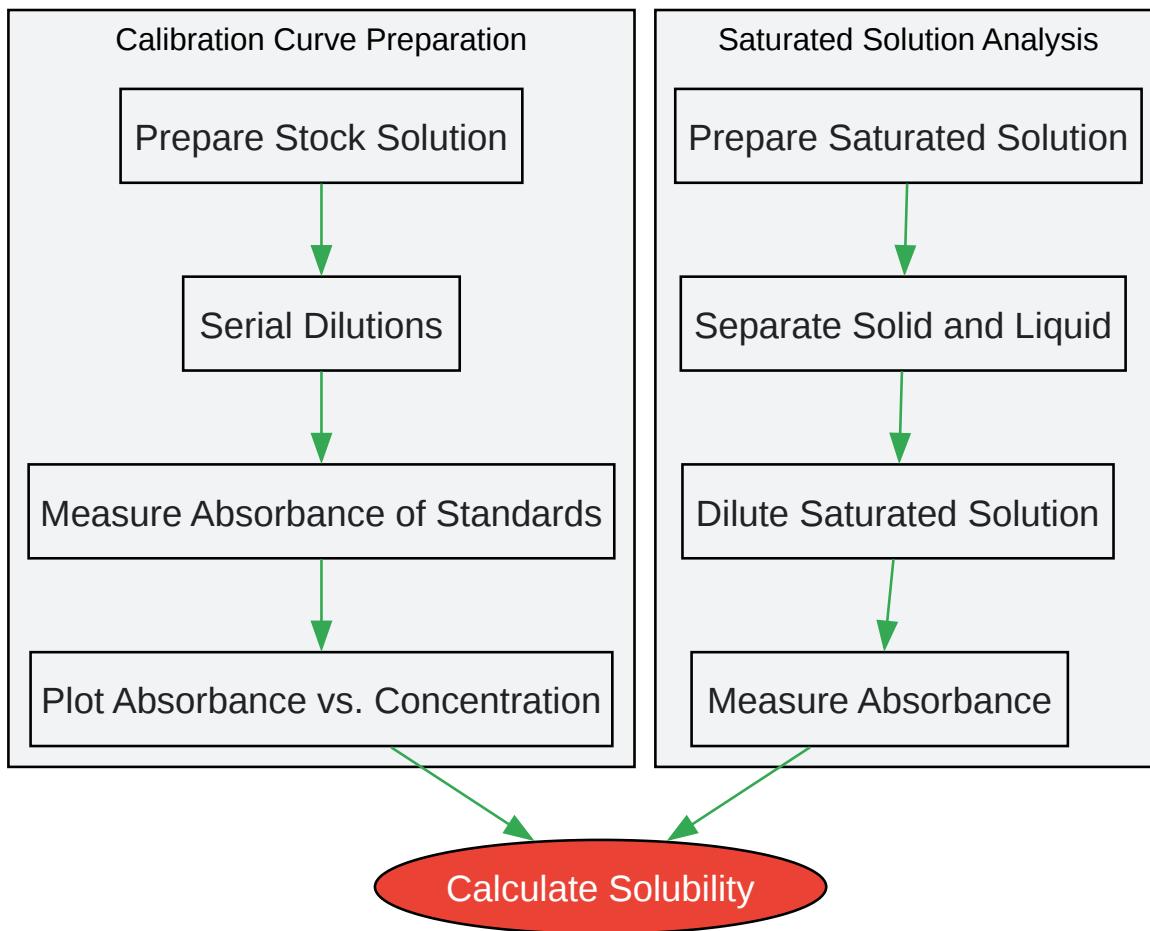
Detailed experimental data for properties such as solubility and maximum absorption wavelength ( $\lambda_{\text{max}}$ ) for **Disperse Blue 165:1** are not readily available in the public domain. Below are generalized, standard protocols for determining these key parameters for disperse dyes.

# Protocol: Determination of Solubility via UV-Vis Spectrophotometry

- Preparation of a Calibration Curve:
  - Prepare a stock solution of **Disperse Blue 165:1** of a known concentration in a suitable organic solvent (e.g., acetone).
  - Create a series of standard solutions of decreasing concentrations through serial dilution of the stock solution.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Vis spectrophotometer.
  - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of a Saturated Solution:
  - Add an excess amount of **Disperse Blue 165:1** to a known volume of the solvent of interest (e.g., water, ethanol) in a sealed container.
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - Separate the undissolved solid from the solution by centrifugation or filtration.
- Measurement and Calculation:
  - Dilute the saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
  - Use the calibration curve equation to calculate the concentration of the diluted solution.
  - Multiply the calculated concentration by the dilution factor to determine the solubility of **Disperse Blue 165:1** in the chosen solvent at the specified temperature.

# Workflow for Determining Dye Solubility

Workflow for Determining Dye Solubility



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## References

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